

# TDFA design for high-power S-band amplification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An Application Note and Protocol for the Design and Characterization of High-Power S-Band Thulium-Doped Fiber Amplifiers (**TDFA**s).

## Introduction

The S-band (1460–1530 nm) is a crucial spectral window for expanding the capacity of wavelength-division multiplexing (WDM) systems in optical communications.[1][2] Thulium-doped fiber amplifiers (**TDFA**s) have emerged as the most promising solution for amplifying signals in this band due to their high power conversion efficiency.[2][3] This document provides a detailed guide for researchers and scientists on the design, setup, and characterization of high-power S-band **TDFA**s.

S-band amplification in **TDFA**s is based on the stimulated radiative transition between the  $^3H_4$  and  $^3F_4$  energy levels of Thulium ions ( $Tm^{3+}$ ). [4][5] For efficient amplification, host materials with low phonon energy, such as fluoride or tellurite glasses, are necessary, as silica-based fibers exhibit poor emission efficiency in the S-band.[4][6] This application note will cover the critical design considerations, a detailed experimental protocol for performance characterization, and methods for managing high-power effects.

## Design and Pumping Schemes

The performance of a **TDFA** is critically dependent on the choice of host material, pumping scheme, and fiber design.

## 2.1 Host Materials

Silica glass, the standard for most optical fibers, is inefficient for S-band **TDFAs** due to its high phonon energy, which leads to non-radiative decay.<sup>[4]</sup> Therefore, alternative host materials are required:

- Fluoride Glass (e.g., ZBLAN): The most common host for **TDFAs**, offering low phonon energy. However, it has a low glass transition temperature and is hygroscopic, which complicates splicing with conventional silica fibers.<sup>[5]</sup>
- Tellurite Glass: Another low-phonon-energy host that enables efficient S-band amplification.<sup>[3]</sup>

## 2.2 Pumping Schemes

Achieving population inversion for the S-band transition in  $\text{Tm}^{3+}$  is challenging because the upper laser level has a shorter lifetime than the lower level.<sup>[5]</sup> Various pumping schemes have been developed to overcome this:

- Dual-Wavelength Pumping: This is a highly effective method. Common combinations include 1400/1570 nm and 1.05/1.56  $\mu\text{m}$ .<sup>[3][6]</sup> The dual-wavelength approach provides broad and flat gain spectra.
- Upconversion Pumping: This technique uses a single pump laser (e.g., at 1050 nm) or two separate pumps (e.g., 1047 nm and 1410 nm) to excite ions from the ground state to an intermediate level and then to the upper laser level.<sup>[5]</sup>
- In-band Pumping: Pumping directly into the upper laser level (e.g., at 1692 nm) can lead to very high slope efficiencies, which is advantageous for high-power applications.<sup>[7]</sup>

## 2.3 High-Power Design Considerations

For high-power **TDFAs**, managing pump power and mitigating nonlinear effects are paramount.

- Cladding Pumping: To achieve high output powers (in the range of watts to kilowatts), cladding pumping is preferred over core pumping.<sup>[8]</sup> In this configuration, the pump light is coupled into the inner cladding of a double-clad fiber, which allows for the use of high-power,

multimode pump diodes. The pump light is gradually absorbed by the doped core as it propagates along the fiber.[8]

- **Thermal Management:** High-power operation generates significant heat, which can degrade performance and damage components. Effective thermal management strategies, such as heat sinks and active cooling systems, are essential to dissipate this heat.[9][10]
- **Nonlinear Effects:** At high power densities, nonlinear effects like Stimulated Brillouin Scattering (SBS) and Self-Phase Modulation (SPM) can limit amplifier performance.[11][12] Careful fiber design, including the use of large-mode-area (LMA) fibers, can help mitigate these effects.

## Performance Data Summary

The following table summarizes performance data from various **TDFA** configurations reported in the literature.

Host Material	Pumping Scheme (Wavelengths)	Pump Power(s)	Signal Wavelength/Band	Gain	Output Power	Noise Figure (NF)	Fiber Length	Reference
Fluorotellurite	1400 nm / 1570 nm	1.7 W / 0.14 W	1458–1524 nm	>20 dB	~24.84 dBm (Saturated)	<5.6 dB	1.55 m	[3]
Fluoride	1.05 $\mu$ m / 1.56 $\mu$ m	Not Specified	1475–1510 nm	>25 dB	Not Specified	~5 dB	Not Specified	[6]
Not Specified	1550 nm (in-band)	Not Specified	1810–2050 nm	Up to 36 dB	Not Specified	~4.5 dB	Not Specified	
Silica (Photonic Crystal Fiber)	1692 nm (in-band)	Up to 120 W	~2 $\mu$ m	Not Specified	60 W (Average)	Not Specified	3.1 m	[7]
Ge/Tm co-doped	Not Specified	Not Specified	1628–1655 nm	18.7 dB	Not Specified	~4.4 dB	Not Specified	

## Experimental Setup and Protocols

This section details the necessary equipment and step-by-step protocols for characterizing a high-power S-band **TDFA**.

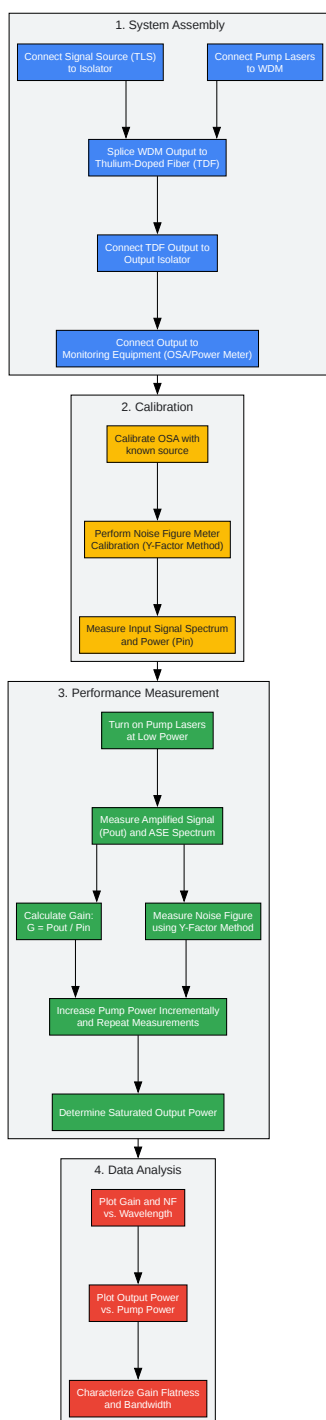
### 4.1 Core Equipment

- Tunable Laser Source (TLS): To provide the input signal across the S-band.

- High-Power Pump Laser Diodes: Corresponding to the chosen pumping scheme (e.g., 1400 nm, 1570 nm).
- Thulium-Doped Fiber (TDF): The gain medium, typically a double-clad fiber for high-power applications.
- Wavelength Division Multiplexers (WDMs): To combine the pump and signal light and couple them into the TDF.
- Optical Isolators: To prevent back-reflections that can cause parasitic lasing and instability.
- Optical Spectrum Analyzer (OSA): For measuring the output spectrum, gain, and noise figure.[\[13\]](#)
- Optical Power Meter: For accurate power measurements.
- Noise Source: For noise figure measurements using the Y-factor method.[\[14\]](#)

#### 4.2 Experimental Workflow Diagram

The following diagram illustrates the logical workflow for setting up and characterizing the **TDFA**.



Experimental Workflow for High-Power S-Band TDFA Characterization

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Caption: Workflow for **TDFA** setup, calibration, and characterization.

### 4.3 Protocol for Gain and Output Power Measurement

- System Assembly: Connect the components as shown in the workflow diagram (Section 4.2). Ensure all fiber connections are clean and properly spliced or connected.
- Input Signal Characterization:
  - Set the tunable laser source (TLS) to the desired wavelength in the S-band.
  - Connect the TLS output directly to the OSA and power meter to measure and record the input power ( $P_{in}$ ) and spectrum. This serves as the reference measurement.
- Amplifier Activation:
  - Connect the TLS to the input of the fully assembled **TDFA**.
  - Turn on the pump laser(s) at a low power setting.
- Measurement:
  - Measure the amplified output signal ( $P_{out}$ ) and the full output spectrum, including the amplified spontaneous emission (ASE), using the OSA.
- Gain Calculation: Calculate the gain in dB using the formula:
  - $\text{Gain (dB)} = 10 * \log_{10}(P_{out} / P_{in})$
  - Alternatively, this can be expressed as:  $\text{Gain (dB)} = P_{out} \text{ (dBm)} - P_{in} \text{ (dBm)}$ .
- Wavelength Sweep: Repeat steps 2-5 for various wavelengths across the S-band to characterize the gain spectrum.
- Power Sweep: Set the signal wavelength to the peak gain wavelength. Incrementally increase the pump power and repeat step 4 to measure the output power as a function of pump power. Plot the results to determine the slope efficiency and saturated output power.

#### 4.4 Protocol for Noise Figure (NF) Measurement (Y-Factor Method)

The noise figure quantifies the degradation of the signal-to-noise ratio caused by the amplifier. The Y-factor method is a standard technique for this measurement.[\[15\]](#)

- Calibration (2nd Stage Correction):
  - Connect the calibrated noise source directly to the input of the spectrum analyzer (or dedicated noise figure meter).[\[14\]](#)[\[15\]](#)
  - Perform a calibration routine as specified by the instrument's manufacturer. This measures the inherent noise figure of the measurement system itself, which is then mathematically removed from the final DUT measurement.[\[15\]](#)[\[16\]](#)
- DUT Measurement:
  - Insert the **TDFA** between the noise source and the spectrum analyzer.
  - Activate the amplifier (turn on pump lasers).
- Y-Factor Calculation: The instrument will automatically measure the output noise power with the noise source turned ON ( $N_{on}$ ) and OFF ( $N_{off}$ ). The ratio of these two powers is the Y-factor ( $Y = N_{on} / N_{off}$ ).
- NF Calculation: The noise figure is then calculated by the instrument using the Y-factor and the known Excess Noise Ratio (ENR) of the noise source.[\[14\]](#)[\[15\]](#)
- Wavelength Sweep: Repeat the measurement across the desired wavelength range to obtain the noise figure spectrum.

## Conclusion

Designing high-power S-band **TDFAs** requires careful consideration of host materials, pumping architecture, and thermal management. By employing low-phonon-energy fibers like fluoride or tellurite and utilizing efficient pumping schemes such as dual-wavelength or in-band pumping, high gain and output power can be achieved. For high-power operation, cladding-pumping with double-clad fibers is the preferred architecture. The protocols provided in this note offer a standardized methodology for the systematic characterization of **TDFA** performance, enabling researchers to optimize their designs for next-generation optical communication systems.



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